

SLV-317: A Comparative Analysis in Modulating Substance P-Induced Effects

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Compound of Interest

Compound Name: SLV-317
CAS No.: 393183-40-9
Cat. No.: B10825905

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of **SLV-317**, a potent and selective neurokinin-1 (NK-1) receptor antagonist, based on available clinical data. The primary focus of this analysis is a head-to-head comparison from a clinical trial evaluating the efficacy of **SLV-317** against a placebo in healthy individuals.

Performance Comparison: SLV-317 vs. Placebo

A randomized, double-blind, placebo-controlled, crossover study was conducted to determine the effect of a single oral dose of 250 mg of **SLV-317** on substance P-induced venodilation in 18 healthy male volunteers.^[1] The quantitative outcomes of this study are summarized below.

Parameter	SLV-317 (250 mg, single oral dose)	Placebo
Mean Peak Plasma Concentration (Cmax)	77 ± 9 ng/mL[2]	Not Applicable
Time to Mean Peak Plasma Concentration (Tmax)	47 ± 3 minutes[2]	Not Applicable
Mean Half-life (t1/2)	9.9 ± 1.6 hours[2]	Not Applicable
Mean Venodilation before Treatment	56 ± 8%[2]	49 ± 6%[2]
Maximum Antagonizing Effect on Substance P-induced Venodilation	95 ± 8%[2]	No significant effect
Time to Maximum Antagonizing Effect	1.47 ± 0.24 hours[2]	Not Applicable
Mean Area Under the Effect Curve (AUEC)	278 ± 67% h ⁻¹ [2]	49 ± 12% h ⁻¹ [2]

Experimental Protocols

The following is a detailed methodology for the key experiment cited in this guide, based on the clinical trial NCT00160862 and the publication by Hesse et al. (2006).[1][2][3]

Study Design: Placebo-Controlled Crossover Trial

A double-blind, placebo-controlled, single-dose crossover study was conducted with 18 healthy male volunteers.[1] Each participant received a single oral dose of 250 mg **SLV-317** and a placebo in a randomized order, with a minimum washout period of one week between administrations.[1]

Pharmacodynamic Assessment: Dorsal Hand Vein Compliance Technique

The primary pharmacodynamic endpoint was the effect of **SLV-317** on substance P-induced venodilation.^[1] This was assessed using the dorsal hand vein compliance technique.^[1]

- **Venoconstriction Induction:** A state of venoconstriction was induced in the dorsal hand vein by the infusion of phenylephrine.^[1]
- **Substance P-induced Venodilation:** Substance P was then co-infused intermittently to induce venodilation.^[1] To prevent tachyphylaxis (tolerance), the infusions of substance P were separated by 45-minute intervals.^[1]
- **Measurements:** Pharmacodynamic assessments were performed for up to 4.25 hours after the dose of either **SLV-317** or placebo was administered.^[1]

Pharmacokinetic Assessment

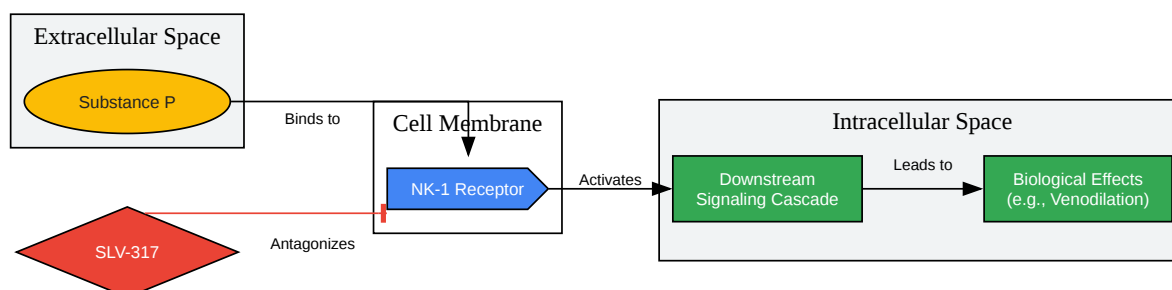
Venous blood samples were collected for pharmacokinetic analysis at various time points up to 24 hours post-dose to determine the plasma concentrations of **SLV-317**.^[1]

Safety Assessment

The safety of **SLV-317** was evaluated by monitoring electrocardiogram (ECG), pulse rate, blood pressure, hematology, blood chemistry, and urinalysis, as well as by recording any adverse events.^[1]

Visualizations

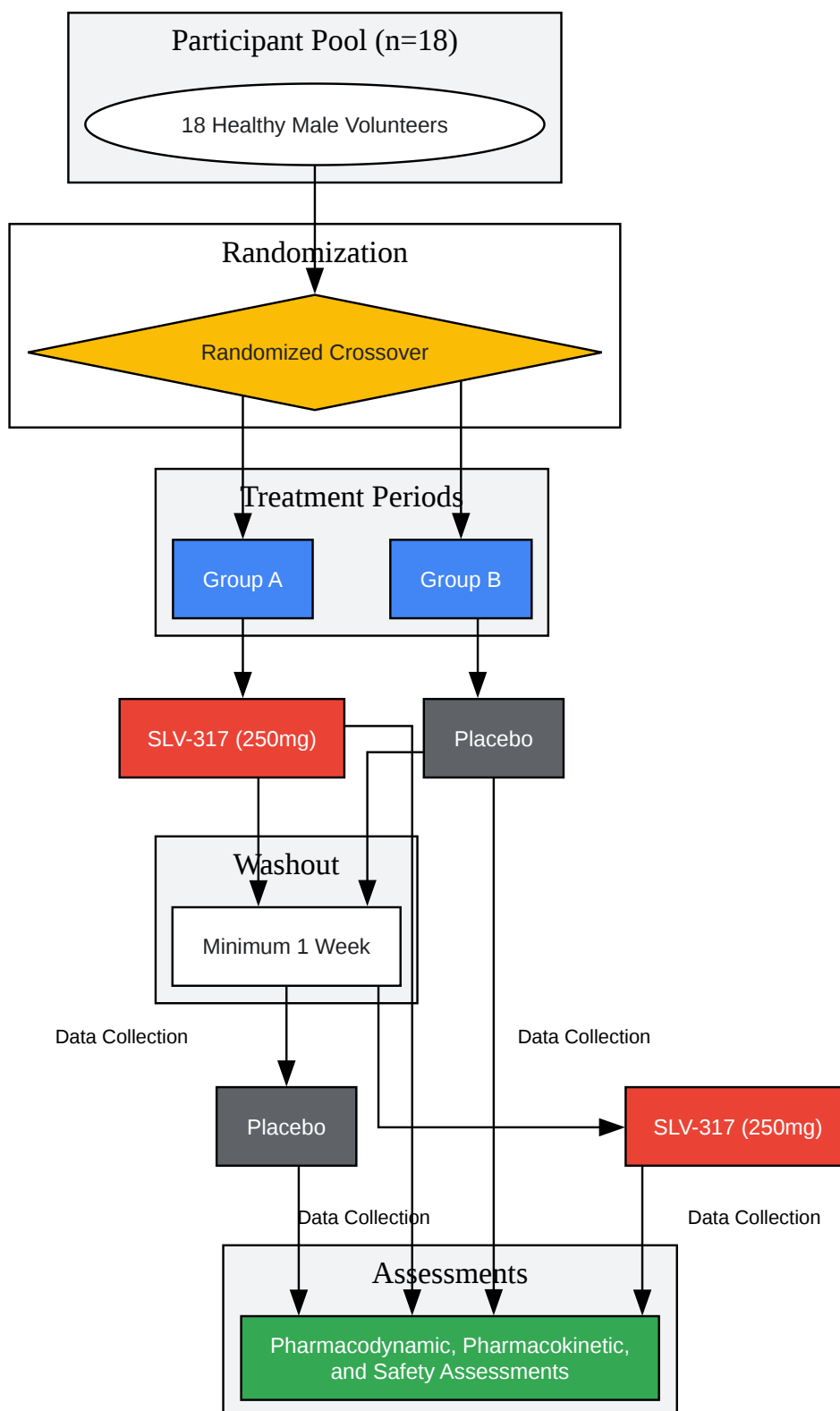
Signaling Pathway of SLV-317



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Caption: Mechanism of action of **SLV-317** as an NK-1 receptor antagonist.

Experimental Workflow: Placebo-Controlled Crossover Study



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Caption: Workflow of the randomized, placebo-controlled crossover study.

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References

- 1. ClinicalTrials.gov [clinicaltrials.gov]
- 2. Kinetics and dynamics of the peripheral neurokinin-1 receptor antagonist SLV317 in healthy individuals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Kinetics and dynamics of the peripheral neurokinin-1 receptor antagonist SLV317 in healthy individuals - PMC [pmc.ncbi.nlm.nih.gov]
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